

Proper Disposal of Gomisin D: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gomisin D

Cat. No.: B10821298

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Ensuring laboratory safety and environmental responsibility is paramount when handling chemical compounds. This document provides essential information and procedural guidance for the proper disposal of **Gomisin D**, a lignan compound isolated from Fructus Schisandra.[1]
[2]

While **Gomisin D** is not classified as a hazardous substance under the Globally Harmonized System (GHS), responsible disposal is crucial to minimize environmental impact.[3] Adherence to these guidelines will support a safe and compliant laboratory environment.

Safety and Hazard Information

According to its Safety Data Sheet (SDS), **Gomisin D** does not meet the criteria for hazard classification.[3] Consequently, it does not have associated GHS hazard pictograms or statements.[3] The NFPA 704 ratings for health, flammability, and instability are all rated 0.[3] Despite its non-hazardous classification, it is designated as a water hazard class 1, indicating it is slightly hazardous for water.[3] Therefore, it is imperative to prevent it from entering sewers, surface water, or ground water.[3]

Chemical and Physical Properties

A summary of the known quantitative data for **Gomisin D** is presented below. Many physical properties have not been fully determined.[3]

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₄ O ₁₀	[2]
Molecular Weight	530.564 g/mol	[2]
Melting Point	194°C	[2]
Flash Point	229.3 ± 25.0 °C	[2]
Boiling Point	698.5 ± 55.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm ³	[2]
Solubility	Soluble in methanol, ethanol, DMSO, chloroform, dichloromethane, ethyl acetate, and acetone.[4]	
Water Solubility	Not determined	[3]

Disposal Protocol

The following step-by-step process outlines the recommended procedure for the disposal of **Gomisin D** from a laboratory setting. This protocol is designed to align with standard laboratory safety practices and environmental stewardship.

Experimental Protocol: **Gomisin D** Disposal

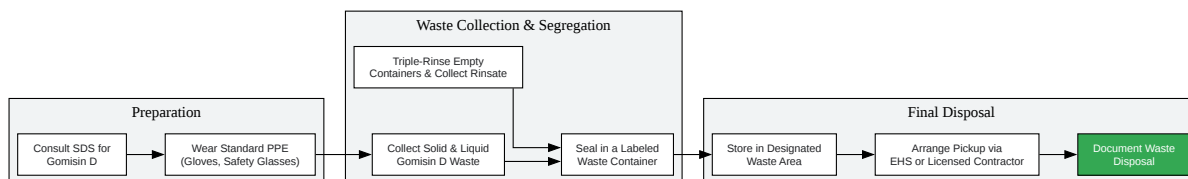
- Initial Assessment:
 - Consult the Safety Data Sheet (SDS) for **Gomisin D** to confirm the absence of specific handling hazards.[3]
 - Wear standard personal protective equipment (PPE), including safety glasses and gloves, as a general laboratory precaution.
- Waste Collection:
 - Solid Waste: Collect waste **Gomisin D** powder and any materials used for cleaning up spills (e.g., absorbent pads, wipes) in a clearly labeled, sealed container designated for

non-hazardous chemical waste.

- Solutions: Collect solutions of **Gomisin D** in a labeled, sealed container for non-hazardous chemical waste. Do not mix with other solvent waste streams unless permitted by your institution's waste management guidelines.
- Empty Containers: Rinse empty containers thoroughly with an appropriate solvent (e.g., ethanol or acetone) three times. Collect the rinsate as chemical waste. The cleaned container can then be disposed of according to institutional guidelines for non-hazardous lab glass or plastic.
- Waste Segregation and Labeling:
 - Label the waste container clearly as "Waste **Gomisin D**" and indicate its composition (e.g., "**Gomisin D** in ethanol").
 - Store the waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.
- Final Disposal:
 - Arrange for the disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - While the SDS suggests that very small quantities may be disposed of with household waste, this is not a recommended practice in a professional laboratory setting.^[3] Professional disposal ensures compliance and environmental protection.

Operational Workflow for Gomisin D Disposal

The logical flow for the proper disposal of **Gomisin D** is illustrated in the diagram below.



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Caption: Workflow for the safe and compliant disposal of **Gomisin D**.

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